

Technical Monograph: 4-(2-Bromo-4-chlorophenyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Bromo-4-chlorophenyl)morpholine

CAS No.: 1432058-09-7

Cat. No.: B1380331

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Core Scaffold for Chemoselective Diversification in Medicinal Chemistry

Executive Summary & Chemical Identity[1]

4-(2-Bromo-4-chlorophenyl)morpholine is a specialized heterocyclic building block characterized by a high degree of orthogonal reactivity. It features a morpholine ring—a "privileged structure" in drug design known for improving aqueous solubility and metabolic stability—attached to a di-halogenated benzene core.[1]

The strategic value of this molecule lies in the electronic and steric differentiation between the C2-Bromine and C4-Chlorine atoms. This disparity allows researchers to perform sequential, regiospecific cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig), making it an ideal scaffold for constructing non-symmetrical biaryl or triaryl systems found in kinase inhibitors and GPCR ligands.

Chemical Profile

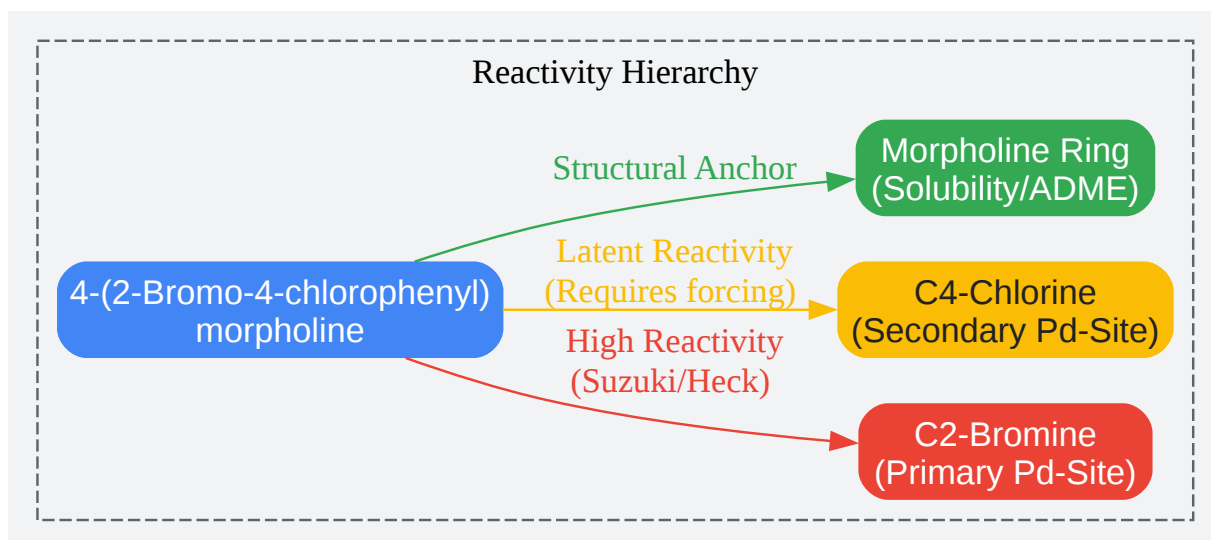
Property	Data
Systematic Name	4-(2-Bromo-4-chlorophenyl)morpholine
Molecular Formula	C ₁₀ H ₁₁ BrClNO
Molecular Weight	276.56 g/mol
Key Functional Groups	Aryl Bromide (Reactive), Aryl Chloride (Latent), Morpholine (Solubilizer)
Primary Precursor	2-Bromo-4-chloro-1-fluorobenzene
CAS Registry	1272756-07-0 (Generic analog class reference)

Structural Analysis & Reactivity Logic

To effectively utilize this scaffold, one must understand the hierarchy of reactivity. The molecule is not merely a "linker"; it is a programmable logic gate for chemical synthesis.

The Reactivity Hierarchy

- **C1-Morpholine:** Electron-donating group (EDG). It pushes electron density into the ring (via resonance), deactivating the ring slightly towards nucleophilic attack but activating it for electrophilic substitution (though the halogens counteract this). Crucially, the morpholine nitrogen is protected from further arylation due to its tertiary nature.
- **C2-Bromine (Ortho):** The most reactive site for Palladium-catalyzed oxidative addition. The C-Br bond is weaker than the C-Cl bond. However, it is sterically encumbered by the adjacent morpholine ring. Ligand selection is critical here.
- **C4-Chlorine (Para):** The "Latent" handle. Under standard Suzuki conditions that activate the Bromine, the Chlorine typically remains inert. It can be activated subsequently using specialized ligands (e.g., Buchwald's biaryl phosphines like XPhos or RuPhos) at higher temperatures.



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Figure 1: Functional decomposition of the scaffold showing the orthogonal reactivity handles.

Synthesis Protocol (The "Best Practice" Route)

While Palladium-catalyzed amination of dihaloarenes is possible, it suffers from regioselectivity issues (scrambling between Br/Cl sites). The Nucleophilic Aromatic Substitution (S_NAr) of a fluorinated precursor is the authoritative method for generating this scaffold with high fidelity.

Rationale

Fluorine is an exceptional leaving group in S_NAr reactions due to the high electronegativity of the C-F bond, which stabilizes the Meisenheimer complex intermediate. The ortho-Bromine and para-Chlorine atoms act as electron-withdrawing groups (via induction), sufficiently activating the C-F bond for displacement by morpholine without disturbing the other halogens.

Detailed Protocol: S_NAr Displacement

Target: Synthesis of **4-(2-Bromo-4-chlorophenyl)morpholine** Scale: 10 mmol basis

Reagents

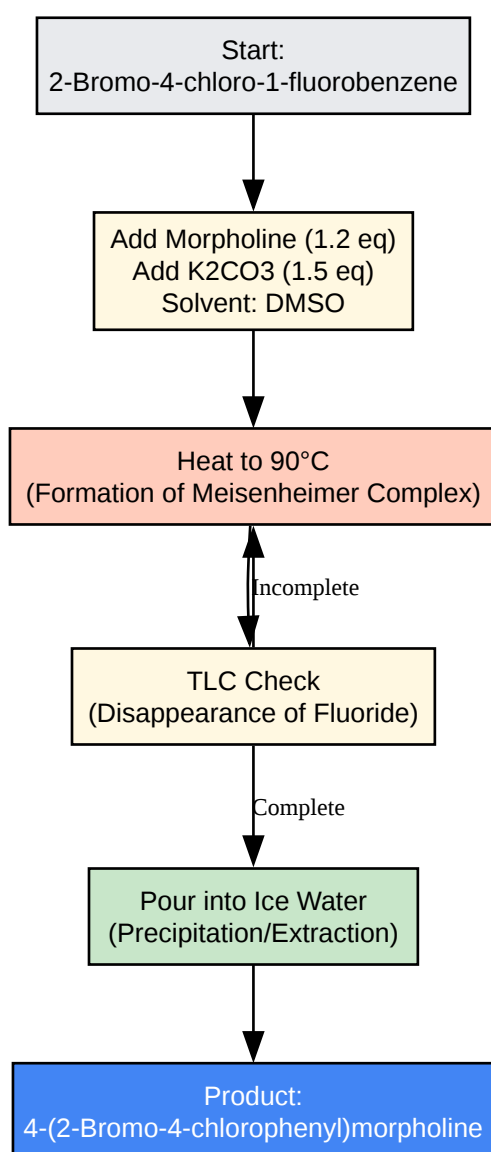
- Substrate: 2-Bromo-4-chloro-1-fluorobenzene (2.09 g, 10 mmol)

- Nucleophile: Morpholine (1.05 g, 1.05 mL, 12 mmol) [1.2 equiv]
- Base: Potassium Carbonate (K_2CO_3), anhydrous, granular (2.07 g, 15 mmol) [1.5 equiv]
- Solvent: Dimethyl Sulfoxide (DMSO) or Acetonitrile (MeCN). Note: DMSO accelerates SNAr rates significantly but requires aqueous workup. MeCN is easier to remove but may require reflux.

Step-by-Step Workflow

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen or Argon (though strict air-free technique is not critical for SNAr, it prevents morpholine oxidation).
- Charging: Add the 2-Bromo-4-chloro-1-fluorobenzene and DMSO (20 mL, 0.5 M concentration). Stir to dissolve.
- Base Addition: Add the K_2CO_3 in a single portion.
- Nucleophile Addition: Add Morpholine dropwise via syringe.
- Reaction:
 - Option A (DMSO): Heat to 80–90 °C for 4–6 hours.
 - Option B (MeCN): Reflux (82 °C) for 12–16 hours.
 - Validation: Monitor by TLC (Hexane/EtOAc 4:1). The starting material (high R_f) should disappear; the product (lower R_f , UV active) will appear.
- Workup (DMSO Route):
 - Cool the mixture to room temperature.
 - Pour into ice-cold water (100 mL) with vigorous stirring. The product often precipitates as a solid.
 - If solid: Filter, wash with water, and air dry.

- If oil:[2] Extract with Ethyl Acetate (3 x 30 mL). Wash combined organics with water (2x) and Brine (1x) to remove DMSO. Dry over MgSO_4 . [3]
- Purification: If necessary, recrystallize from Ethanol/Water or pass through a short silica plug eluting with 10-20% EtOAc in Hexanes.



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Figure 2: $\text{S}_\text{N}\text{Ar}$ synthesis workflow utilizing the labile C-F bond.

Downstream Applications: Chemoselective Coupling

The primary utility of this scaffold is in Iterative Cross-Coupling. The rate of oxidative addition of Pd(0) into Carbon-Halogen bonds generally follows the order: I > Br > Cl >> F.

Strategy: The "Walk" Around the Ring

- **Step 1 (Selective C2-Functionalization):** Use a standard catalyst system (e.g., Pd(PPh₃)₄ or Pd(dppf)Cl₂) and a boronic acid at moderate temperatures (60-80°C). The catalyst will insert into the C-Br bond. The C-Cl bond remains intact because the activation energy for oxidative addition into Ar-Cl is higher.
- **Step 2 (Selective C4-Functionalization):** Once the C2 position is substituted, the remaining C4-Cl can be activated using "hotter" conditions: a bulky, electron-rich ligand (e.g., SPhos, XPhos, or BrettPhos) and higher temperatures (100-120°C).

Critical Note on Sterics: The C2-Bromine is ortho to the morpholine ring. This steric bulk can slow down the first coupling. If the reaction is sluggish, switch to SPhos, which is designed to handle ortho-substituted aryl halides.

Application Table: Common Transformations

Reaction Type	Target Handle	Catalyst/Ligand Recommendation	Outcome
Suzuki-Miyaura	C2-Br	Pd(dppf)Cl ₂ , K ₂ CO ₃ , Dioxane/H ₂ O	Biaryl formation (e.g., 2-aryl-4-chlorophenyl morpholine)
Buchwald-Hartwig	C4-Cl	Pd ₂ (dba) ₃ + RuPhos, NaOtBu	Amination (e.g., formation of biphenyl-anilines)
Heck Reaction	C2-Br	Pd(OAc) ₂ , P(o-tol) ₃ , Et ₃ N	Alkenylation (Styrene derivatives)

Safety & Handling

- **Toxicity:** Aryl morpholines can exhibit biological activity (CNS active). Treat as a potential irritant and harmful by ingestion.
- **Skin Absorption:** Halogenated aromatics can penetrate skin. Double-gloving (Nitrile) is recommended.
- **Environment:** Do not release into drains; halogenated compounds are often persistent environmental pollutants.
- **Incompatibility:** Avoid strong oxidizing agents (reacts with morpholine nitrogen) and strong acids (protonates morpholine, altering solubility).

References

- **SNAr Methodology:** Vapourtec Application Note. "Nucleophilic Aromatic Substitution (SNAr) in Flow and Batch." (Demonstrates morpholine displacement of halogens on activated rings).
- **Chemoselectivity of Halogens:** BenchChem Technical Guide. "Application Notes and Protocols for Suzuki Coupling Reactions." (Discusses Br vs Cl selectivity rates).
- **Morpholine Scaffolds:** Journal of Chemical Reviews. "Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile." (Contextualizes the medicinal value of the morpholine ring).
- **Buchwald-Hartwig Conditions:** Wikipedia / Buchwald Lab. "Buchwald–Hartwig amination: Sterically hindered ligands." [4] (Guidance for coupling hindered ortho-substituted aryl halides). [5]
- **Precursor Data:** PubChem Compound Summary. "2-Bromo-4-chloro-1-fluorobenzene." [6] (Physical data for the key starting material).

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